

Essential Safety and Operational Guide for Handling 5-(Bromomethyl)pyrimidine

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Compound of Interest

Compound Name: 5-(Bromomethyl)pyrimidine

Cat. No.: B1257034

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For researchers, scientists, and drug development professionals, the safe handling of reactive chemical compounds is paramount. This guide provides critical safety, operational, and disposal protocols for **5-(Bromomethyl)pyrimidine** to ensure personal safety and environmental protection.

Hazard Identification and Safety Data Summary

5-(Bromomethyl)pyrimidine and structurally similar compounds are classified as hazardous substances. Key hazards include skin, eye, and respiratory irritation.[\[1\]](#)[\[2\]](#)[\[3\]](#) It is crucial to handle this compound with appropriate engineering controls and personal protective equipment.

Property	Value	Reference
Chemical Name	5-(Bromomethyl)pyrimidine	
Molecular Formula	C ₅ H ₅ BrN ₂	
GHS Hazard Statements	H315: Causes skin irritation H319: Causes serious eye irritation H335: May cause respiratory irritation	[1] [3]
Signal Word	Warning	[1]

Personal Protective Equipment (PPE)

The use of appropriate Personal Protective Equipment is mandatory to prevent exposure. All PPE should meet established standards such as those from NIOSH (US) or EN (EU).

Protection Type	Specification	Standard
Eye/Face Protection	Safety glasses with side-shields. A face shield should be worn in addition to goggles where there is a splash hazard.	NIOSH (US) or EN 166 (EU) approved.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat or a complete suit protecting against chemicals.	Gloves must satisfy Regulation (EU) 2016/425 and standard EN 374.
Respiratory Protection	A NIOSH-approved N95 dust mask or an air-purifying respirator is required if dust or aerosols may be generated. Work should be conducted in a chemical fume hood.	NIOSH (US) or EN 143 (EU) approved.

Operational Plan: Step-by-Step Handling Procedure

A systematic approach is essential for the safe handling of **5-(Bromomethyl)pyrimidine**.

Experimental Protocol: Standard Handling Procedure

This protocol outlines the essential steps for safely handling **5-(Bromomethyl)pyrimidine** in a laboratory setting.

- Preparation:
 - Ensure the chemical fume hood is operational and the sash is at the appropriate height.
 - Don all required PPE as specified in the table above.

- Prepare all necessary equipment and reagents before handling the chemical.
- Have a spill kit readily available.
- Handling:
 - Conduct all transfers and manipulations of **5-(Bromomethyl)pyrimidine** within the fume hood.
 - Use appropriate tools (e.g., spatulas, pipettes) to avoid direct contact.
 - Keep the container sealed when not in use.
- Post-Handling:
 - Decontaminate all surfaces and equipment that may have come into contact with **5-(Bromomethyl)pyrimidine**.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Wash hands thoroughly with soap and water after removing gloves.

Disposal Plan

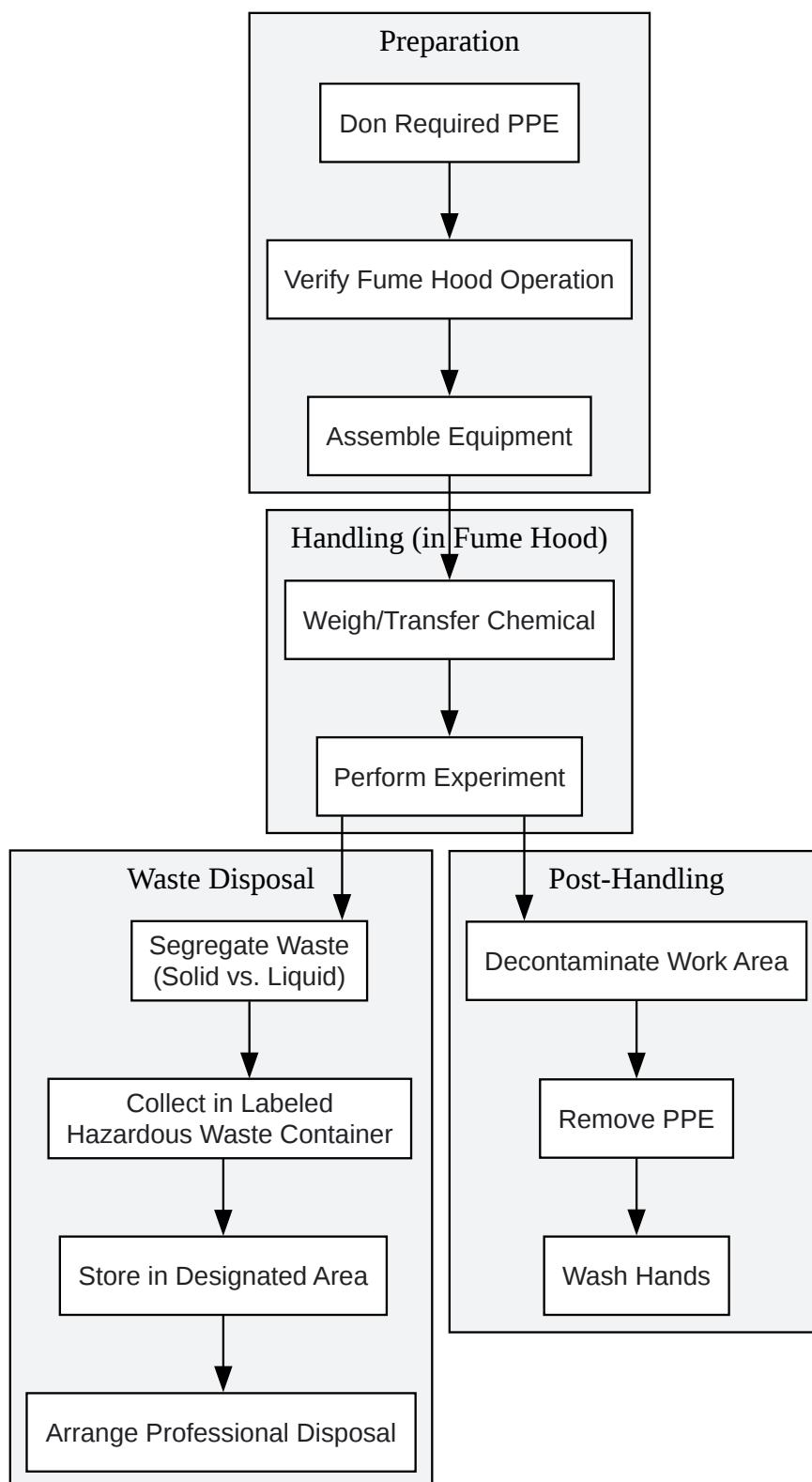
The disposal of **5-(Bromomethyl)pyrimidine** must be handled in compliance with local, state, and federal regulations. Never dispose of this chemical down the drain or in regular trash.[\[2\]](#)

Waste Segregation and Collection Protocol

- Waste Identification: All waste containing **5-(Bromomethyl)pyrimidine** must be classified as hazardous waste. As a halogenated organic compound, it must be segregated from non-halogenated organic waste.[\[2\]](#)
- Solid Waste: Contaminated lab supplies (e.g., weighing paper, gloves, pipette tips) should be collected in a separate, clearly labeled solid hazardous waste container.[\[2\]](#)[\[4\]](#)
- Liquid Waste: If **5-(Bromomethyl)pyrimidine** is in a solution, it should be collected in a dedicated halogenated organic solvent waste container.[\[2\]](#)[\[5\]](#)

- Container Labeling: The waste container must be clearly labeled with "Hazardous Waste," the full chemical name "**5-(Bromomethyl)pyrimidine**," and the appropriate hazard pictograms.[\[2\]](#)
- Professional Disposal: Arrange for the collection of the hazardous waste container by a licensed environmental waste management company.[\[2\]](#)[\[4\]](#)

Workflow for Safe Handling and Disposal

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Caption: Workflow for the safe handling and disposal of **5-(Bromomethyl)pyrimidine**.

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